

Application Notes and Protocols: Preparation of TTT-3002 Stock Solution

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Introduction

TTT-3002 is a potent and orally active FMS-like tyrosine kinase 3 (FLT3) inhibitor.[1][2] It has demonstrated significant activity against activating mutations of FLT3, such as the D835Y mutation, with an IC50 value of 0.2 nM.[1][2] This compound is a critical tool for research in acute myeloid leukemia (AML), where FLT3 mutations are prevalent.[1][2] Proper preparation of a stock solution is the first and a critical step for reliable and reproducible experimental results in both in vitro and in vivo studies. This document provides a detailed protocol for the preparation, storage, and handling of TTT-3002 stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for TTT-3002 are summarized in the table below.



Property	Value	Source
Molecular Weight	465.50 g/mol	[1]
Molecular Formula	C27H23N5O3	[2]
Appearance	White solid powder	[2]
Purity	>98%	[2]
IC50 (FLT3)	0.2 nM	[1]
Storage (Powder)	-20°C for up to 3 years	[1]
Storage (Solvent)	-80°C for up to 1 year	[1]

Experimental Protocols Materials

- TTT-3002 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile polypropylene conical tubes (1.5 mL, 15 mL, 50 mL)
- Sterile filtered pipette tips
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): laboratory coat, safety glasses, and gloves

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of TTT-3002 in DMSO, a common solvent for this compound. For cell-based assays, it is recommended to prepare a stock solution that is at least 1000 times more concentrated than the final working concentration to minimize the effect of the solvent on the cells.[1]



- Pre-weighing Preparation: Before opening the vial, briefly centrifuge the TTT-3002 powder to ensure all the material is at the bottom.
- Calculating the Required Amount of DMSO: To prepare a 10 mM stock solution, use the following formula:

Volume of DMSO (μ L) = (Weight of TTT-3002 (mg) / 465.50 g/mol) * 100,000

Example: For 1 mg of TTT-3002: Volume of DMSO (μ L) = (1 mg / 465.50 g/mol) * 100,000 = 214.8 μ L

- Dissolving the Compound: a. Carefully add the calculated volume of anhydrous DMSO to the
 vial containing the TTT-3002 powder. b. Tightly cap the vial and vortex thoroughly for 1-2
 minutes to dissolve the powder. c. If the solution is not clear, brief sonication in a water bath
 may be used to aid dissolution. Visually inspect the solution to ensure it is clear and free of
 particulates.
- Aliquoting and Storage: a. Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound. b. Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. c. Store the aliquots at -80°C for long-term storage (up to 1 year).[1]

Protocol for Preparing an In Vivo Formulation

For animal studies, a specific formulation is often required to ensure bioavailability and minimize solvent toxicity. The following is a suggested formulation for oral administration.

- Prepare a concentrated stock solution of TTT-3002 in DMSO (e.g., 40 mg/mL) as described in the previous protocol.
- For the final formulation, take 50 µL of the DMSO stock solution.
- Add 300 µL of PEG300 and mix well until the solution is clear.
- Add 50 µL of Tween 80 and mix well until the solution is clear.
- Finally, add 600 μL of sterile Saline, PBS, or ddH2O and mix thoroughly.





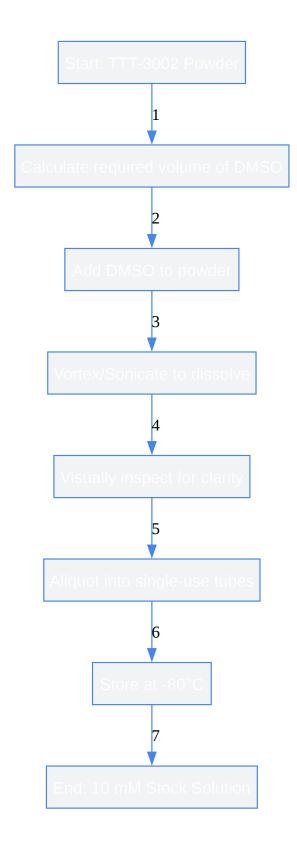


 This formulation should be prepared fresh for each use. If the solution appears as a suspension, it should be used immediately.

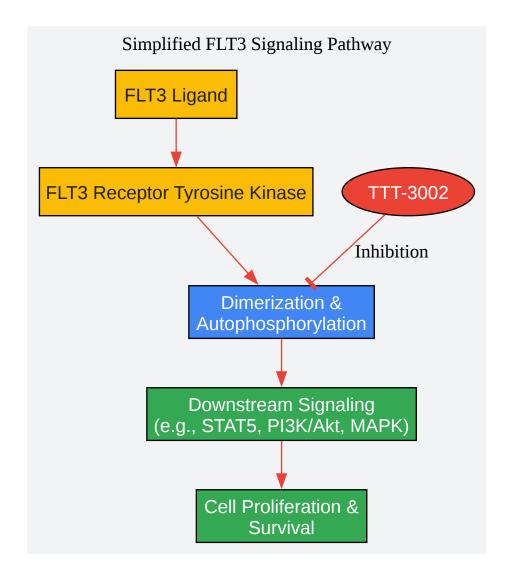
Note on Solvent Concentration for In Vivo Studies: For administration to mice, the concentration of DMSO should generally be kept below 10%. For sensitive mouse strains, such as nude or transgenic mice, the DMSO concentration should be kept below 2%.[1] It is always recommended to perform a solvent-negative control experiment.

Visualizations









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References

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To cite this document: BenchChem. [Application Notes and Protocols: Preparation of TTT-3002 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15578886#how-to-prepare-ttt-3002-stock-solution]

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